

The Thiochroman Scaffold: A Comprehensive Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: **Thiochroman**

Cat. No.: **B1618051**

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An in-depth exploration of the core chemical, physical, and biological properties of the **Thiochroman** scaffold, a privileged structure in medicinal chemistry.

The **Thiochroman** scaffold, a sulfur-containing heterocyclic motif, has garnered significant attention in the field of drug discovery due to its versatile chemical nature and broad spectrum of pharmacological activities. This technical guide provides a comprehensive overview of the fundamental properties of the **Thiochroman** core, offering valuable insights for researchers, scientists, and drug development professionals. The information presented herein is intended to serve as a foundational resource for the rational design and development of novel therapeutic agents based on this remarkable scaffold.

Physicochemical and Spectroscopic Properties

The **Thiochroman** scaffold, with the chemical formula $C_9H_{10}S$, is a bicyclic structure composed of a benzene ring fused to a thiopyran ring.^[1] The physicochemical properties of the core scaffold and its common derivative, **Thiochroman**-4-one, are summarized in the table below. These properties are crucial for predicting the pharmacokinetic and pharmacodynamic behavior of its derivatives.

Property	Thiochroman	Thiochroman-4-one
Molecular Formula	C ₉ H ₁₀ S	C ₉ H ₈ OS
Molecular Weight	150.24 g/mol [1]	164.22 g/mol [2]
Appearance	-	Low Melting Solid, Orange[2]
Melting Point	-	28-30 °C[2][3][4]
Boiling Point	-	154 °C/12 mmHg[2][3][4]
Refractive Index (n _{20/D})	-	1.6395[2][3]
LogP	2.8[1]	2.36510[5]
PSA (Polar Surface Area)	-	42.37 Å ² [5]

Spectroscopic data is essential for the structural elucidation and characterization of **Thiochroman** derivatives. The following table summarizes key ¹H and ¹³C NMR chemical shifts for the parent **Thiochroman** scaffold.

Atom	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)
C2	2.95 (t)	25.9
C3	1.95 (m)	29.8
C4	2.80 (t)	29.4
C4a	-	130.5
C5	7.10 (d)	126.5
C6	7.00 (t)	125.0
C7	6.95 (t)	129.5
C8	7.15 (d)	127.5
C8a	-	135.0

Note: The exact chemical shifts can vary depending on the solvent and the substituents present on the scaffold.

Synthesis of the Thiochroman Scaffold

The **Thiochroman** core and its derivatives can be synthesized through various chemical routes. A common and efficient method for the synthesis of **Thiochroman**-4-ones is the palladium-catalyzed carbonylative heteroannulation of 2-iodothiophenols with allenes.^[6] Another widely used approach involves the intramolecular Friedel-Crafts acylation of 3-(phenylthio)propanoic acids.^[7]

Experimental Protocol: Palladium-Catalyzed Carbonylative Heteroannulation

This protocol describes the synthesis of a **Thiochroman**-4-one derivative from 2-iodothiophenol and an allene.^[6]

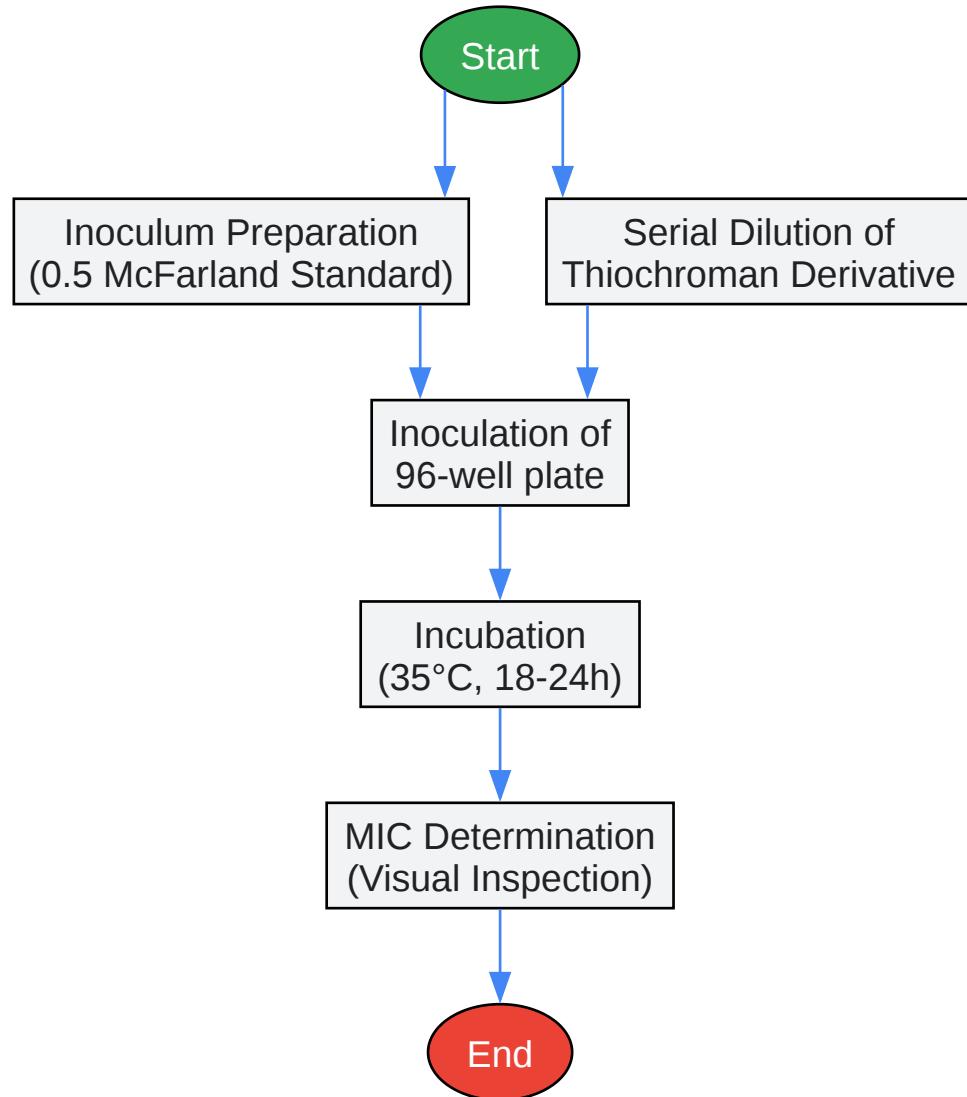
Materials:

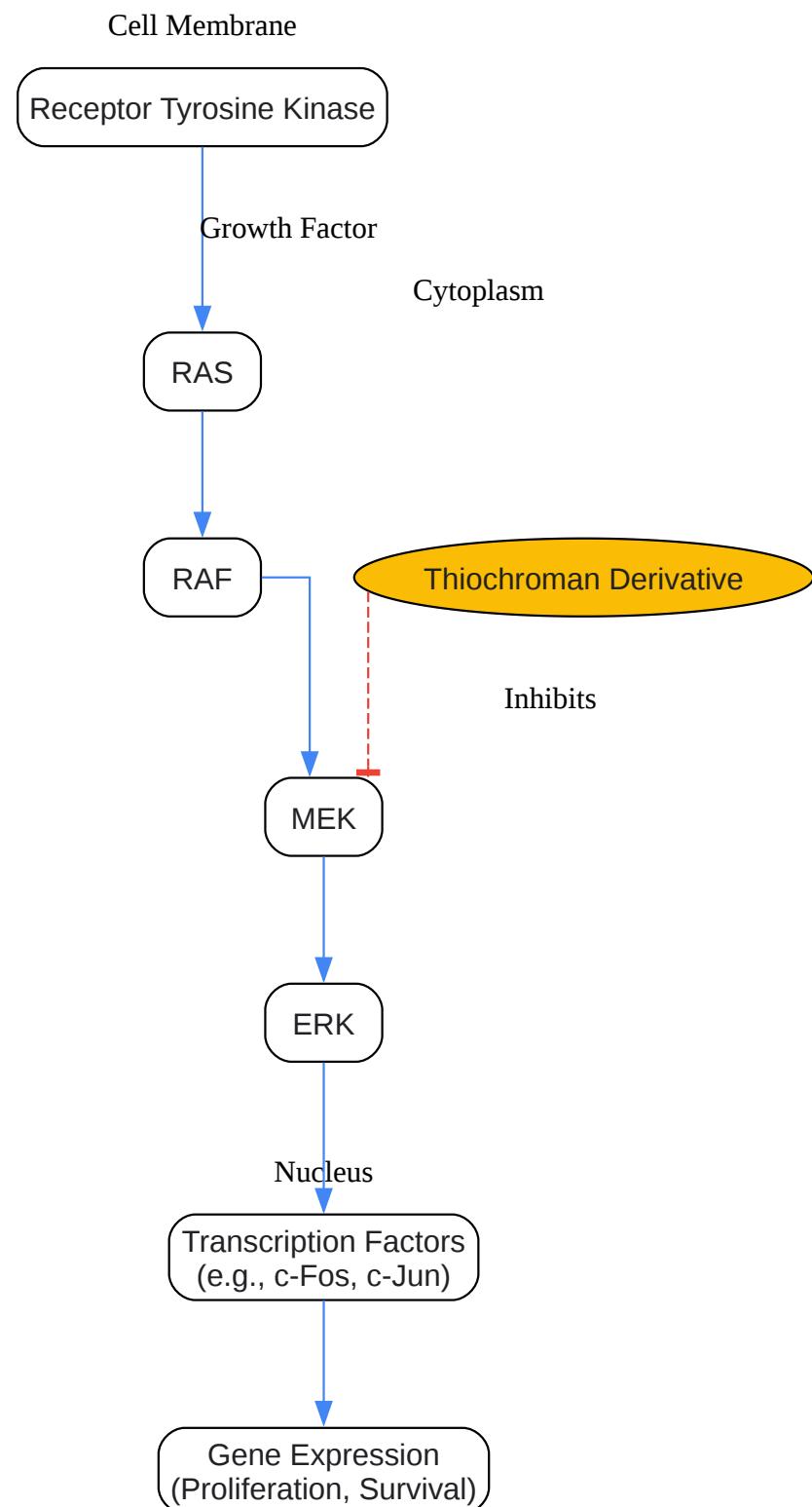
- 2-Iodothiophenol
- Allene (e.g., 3-methyl-1,2-butadiene)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- 1,1'-Bis(diphenylphosphino)ferrocene (dppf)
- N-Ethyl-diisopropylamine (DIPEA)
- Anhydrous benzene
- Carbon monoxide (CO) gas
- High-pressure reactor
- Standard laboratory glassware

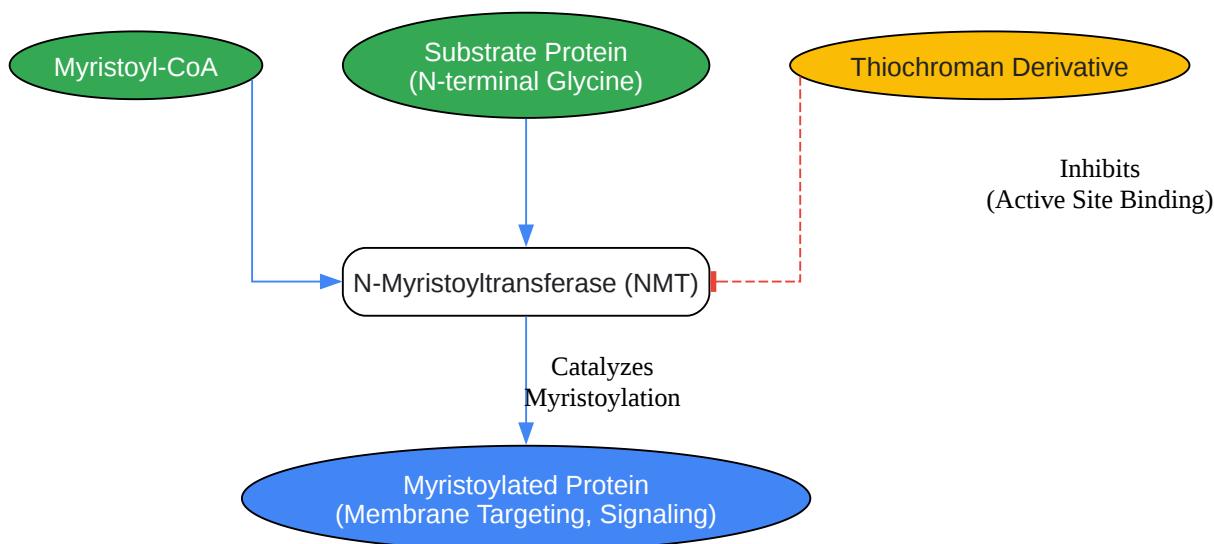
- Solvents for workup and chromatography (ethyl acetate, hexanes, 1 M HCl, saturated aqueous NaHCO₃, brine)
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Reactor Setup: To a high-pressure reactor equipped with a magnetic stir bar, add palladium(II) acetate (5 mol%) and 1,1'-bis(diphenylphosphino)ferrocene (dppf) (5 mol%).[\[6\]](#)
- Reagent Addition: Under an inert atmosphere (e.g., argon or nitrogen), add 2-iodothiophenol (1.0 mmol, 1.0 equiv), anhydrous benzene (5 mL), N-ethyldiisopropylamine (1.5 mmol, 1.5 equiv), and the allene (3.0 mmol, 3.0 equiv).[\[6\]](#)
- Reaction Execution: Seal the reactor and purge with carbon monoxide gas several times. Pressurize the reactor with carbon monoxide to 400 psi. Place the reactor in a preheated oil bath at 100 °C and stir the reaction mixture for 24 hours.[\[6\]](#)
- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the carbon monoxide in a well-ventilated fume hood.[\[6\]](#)
- Extraction: Transfer the reaction mixture to a separatory funnel. Dilute with ethyl acetate and wash sequentially with 1 M HCl, saturated aqueous NaHCO₃, and brine. Dry the organic layer over anhydrous sodium sulfate and filter.[\[6\]](#)
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford the pure **Thiochroman-4-one** derivative.[\[6\]](#)







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